

2-Bornanone oxime storage conditions stability

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Compound Focus: 2-Bornanone oxime

CAS No.: 13559-66-5

Cat. No.: S1509460

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Physical Property Data

The following table summarizes the key physical properties of **2-Bornanone oxime** that are relevant for its handling and storage [1] [2] [3].

Property	Value	Source / Notes
Melting Point	115-119 °C (388 K)	[1] [2] [3]
Boiling Point	~242.98 °C (613.10 K)	Calculated value [2]
Vapor Pressure	0.011 mmHg at 25°C	Indicates low volatility at room temperature [3]
Density	1.141 g/cm ³	[3]
log P	2.66 (LogP)	Suggests moderate lipophilicity [3]
Enthalpy of Fusion ($\Delta_{fus}H$)	1.20 kJ/mol	Measured at melting point [1] [2]

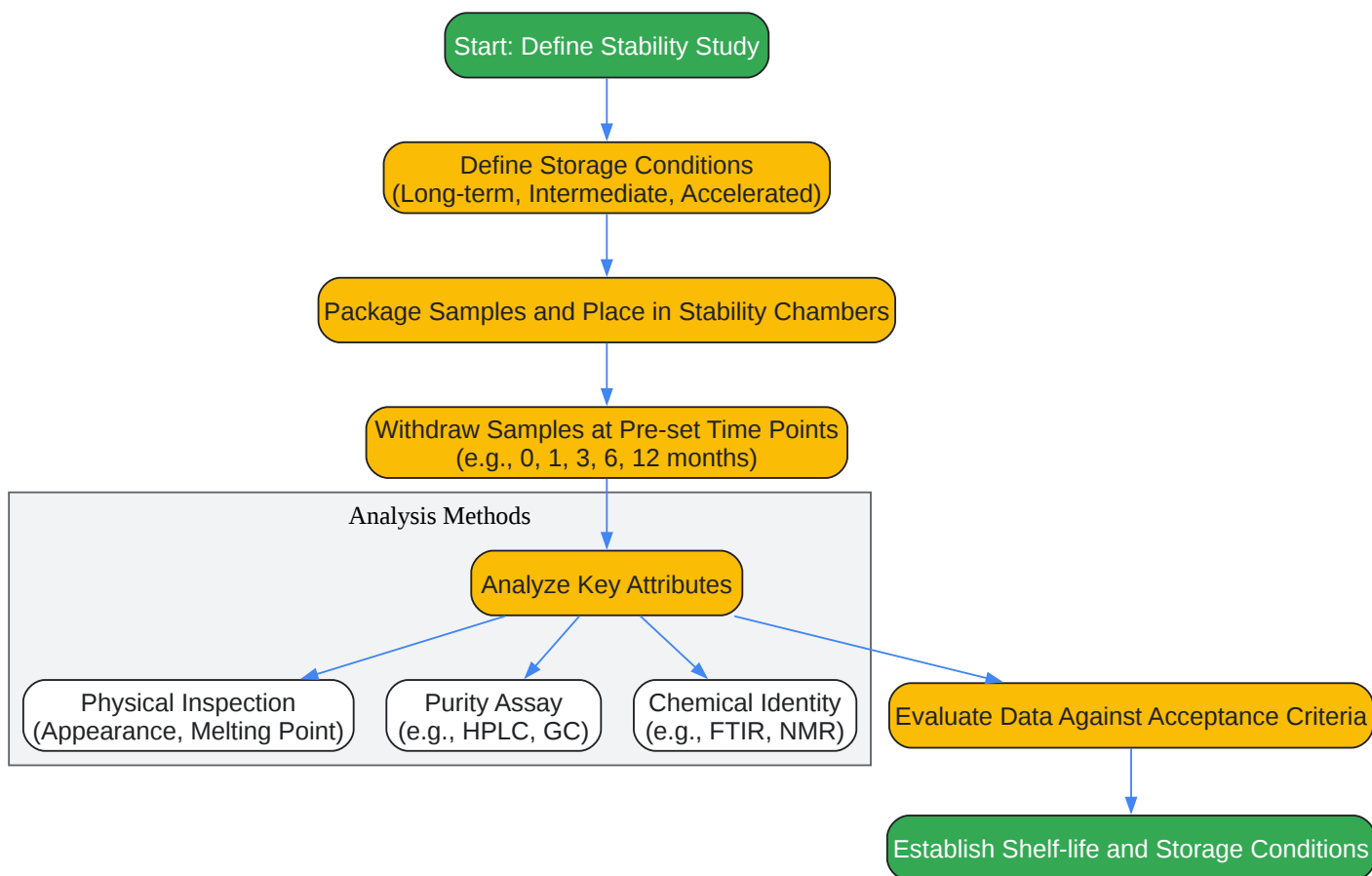
Handling and Storage Guidelines

In the absence of compound-specific stability studies, the following recommendations are based on its physical properties and general principles for handling laboratory chemicals.

- **Recommended Storage Conditions:** Store in a cool, dry, and well-ventilated place. A temperature range of 2-8°C (refrigerated) is often suitable for long-term storage of stable solids to prevent any potential slow degradation. Keep the container tightly closed and protected from light to avoid photodegradation [4].
- **Handling Precautions:** During experiments, use standard personal protective equipment (PPE) including gloves and safety glasses. Avoid creating dust and avoid contact with skin and eyes.
- **Stability Considerations:** The well-defined melting point and low vapor pressure suggest the compound is stable as a solid at room temperature. However, the absence of specific data on susceptibility to moisture, oxidation, or hydrolysis means a cautious approach is warranted.

Experimental Workflow for Stability Assessment

To conclusively determine the shelf-life and optimal storage conditions for your specific use case, you can establish an in-house stability testing program. The diagram below outlines a general workflow for this process.



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Stability Study Workflow Breakdown:

- **Define Storage Conditions:** Based on ICH guidelines, typical conditions include [4]:
 - **Long-term:** 25°C ± 2°C / 60% RH ± 5% RH. Simulates real-world storage.
 - **Intermediate:** 30°C ± 2°C / 65% RH ± 5% RH. Used as a bridge if long-term results are borderline.
 - **Accelerated:** 40°C ± 2°C / 75% RH ± 5% RH. Stresses the product to rapidly predict degradation.

- **Package and Store:** Place the material in its intended packaging (e.g., a glass vial) within controlled environmental chambers.
- **Withdraw and Analyze:** Remove samples at scheduled intervals and test for critical quality attributes. Key techniques include:
 - **Purity Assay:** Techniques like HPLC or GC are used to monitor the concentration of the main component and the formation of degradation products over time [4].
 - **Physical Inspection:** Check for changes in physical state, color, or form [4].
 - **Chemical Identity:** Confirm that the fundamental chemical structure remains unchanged using spectroscopic methods [4].

Frequently Asked Questions

What is the most stable solid form of 2-Bornanone oxime? The search results do not specify different polymorphic forms. The reported melting point of 115-119°C refers to the commonly available crystalline form. Further investigation would be needed to discover and characterize other potential polymorphs.

Are there any known incompatibilities for this compound? There is no specific data on chemical incompatibilities for **2-Bornanone oxime**. As a general rule, oximes can be susceptible to strong acids and strong oxidizing agents. It is prudent to avoid contact with such substances.

Where can I find spectroscopic data (e.g., UV, IR, NMR) for this compound? While not included in the current search results, the NIST WebBook [1] and PubChem [5] are excellent starting points for finding spectroscopic data for organic compounds.

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References

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3. 2- Bornanone | lookchem oxime [lookchem.com]

4. In Pharma Industry | GMP Insiders Stability Storage Conditions [gmpinsiders.com]

5. (2E)-1,7,7-Trimethylbicyclo(2.2.1) heptan-2-one oxime - PubChem [pubchem.ncbi.nlm.nih.gov]

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